

Application Notes and Protocols: Synthesis of (4-Methylmorpholin-3-yl)methanol

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Compound of Interest

Compound Name: (4-Methylmorpholin-3-yl)methanol

Cat. No.: B1290380

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Abstract

This document provides a detailed experimental protocol for the synthesis of **(4-Methylmorpholin-3-yl)methanol**. The method described is a reductive amination of morpholin-3-ylmethanol using formaldehyde in the presence of a palladium on carbon catalyst. This protocol is intended for researchers in organic synthesis, medicinal chemistry, and drug development.

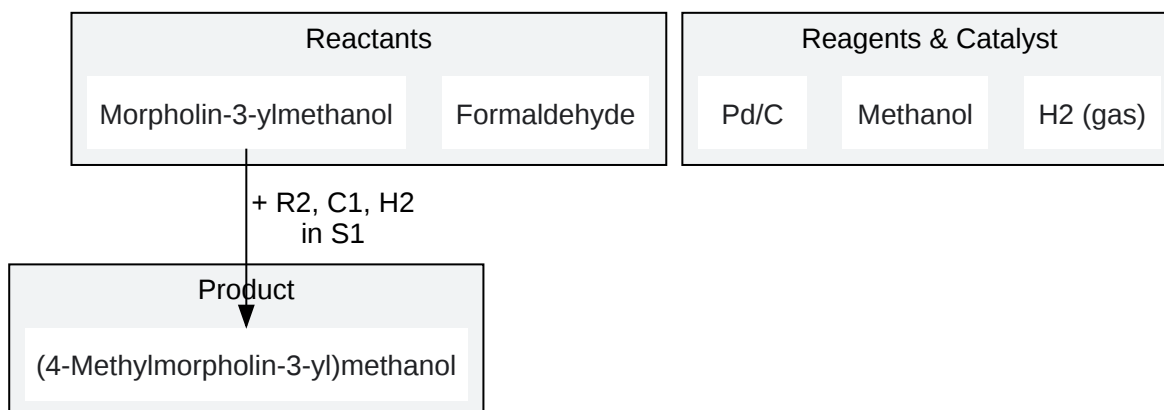
Introduction

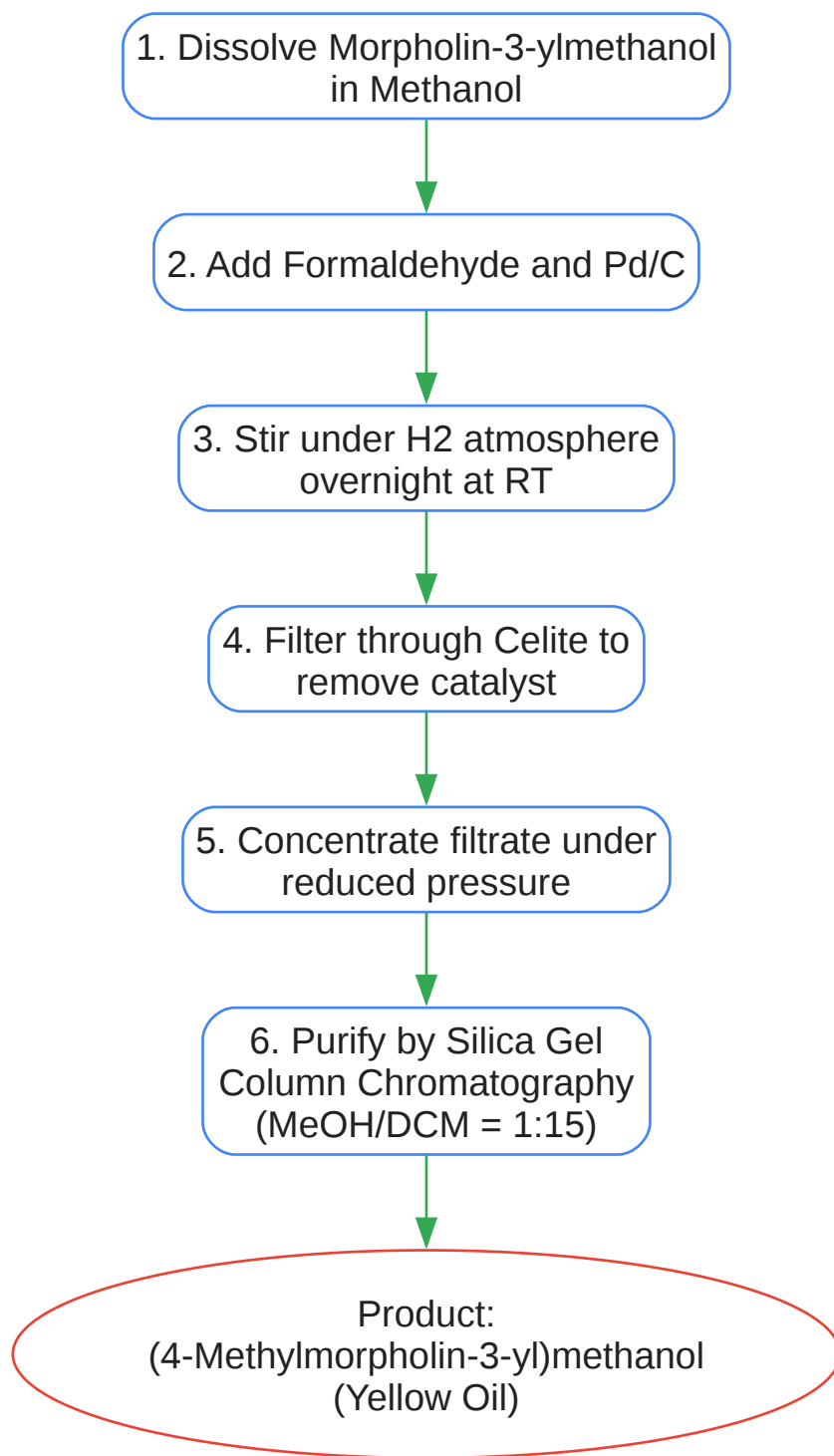
(4-Methylmorpholin-3-yl)methanol is a substituted morpholine derivative. Morpholine and its derivatives are important structural motifs found in numerous biologically active compounds and are utilized as building blocks in medicinal chemistry. This protocol outlines a straightforward and effective method for the N-methylation of morpholin-3-ylmethanol to yield the target compound.

Reaction Scheme

The synthesis proceeds via the reductive amination of the secondary amine in morpholin-3-ylmethanol with formaldehyde.

Reaction Scheme





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- To cite this document: BenchChem. [Application Notes and Protocols: Synthesis of (4-Methylmorpholin-3-yl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1290380#synthesis-of-4-methylmorpholin-3-yl-methanol-protocol\]](https://www.benchchem.com/product/b1290380#synthesis-of-4-methylmorpholin-3-yl-methanol-protocol)

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